

Introduction: Understanding the Role of Dimethyloctadecylsilane

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Compound of Interest

Compound Name: *Dimethyloctadecylsilane*

CAS No.: 32395-58-7

Cat. No.: B1587870

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Dimethyloctadecylsilane [$\text{CH}_3(\text{CH}_2)_{17}\text{SiH}(\text{CH}_3)_2$] is a long-chain organosilane that holds significant value in materials science and analytical chemistry. Its unique bifunctional nature, combining a lengthy, nonpolar octadecyl chain with a reactive silicon-hydride (Si-H) group, makes it a premier agent for surface modification. Researchers in drug development and chromatography frequently leverage this molecule to impart hydrophobicity to silica-based substrates, creating the foundational chemistry for reversed-phase high-performance liquid chromatography (RP-HPLC) columns, specifically the widely used C18 phases.[1]

Understanding the fundamental physical and chemical properties of this silane is paramount to controlling its reactivity, optimizing surface functionalization, and ensuring the stability and performance of the resulting materials.

This guide provides a detailed examination of **Dimethyloctadecylsilane**, moving beyond simple data points to explain the causality behind its behavior and offering practical protocols for its characterization and application.

Molecular Structure and Identification

The structure of **Dimethyloctadecylsilane** is key to its function. The long C18 alkyl chain provides strong hydrophobic character, while the dimethylsilyl group serves as the reactive anchor.

Caption: Molecular structure of **Dimethyloctadecylsilane**.

Table 1: Chemical Identifiers

Identifier	Value	Source
CAS Number	32395-58-7	[2][3][4][5]
Molecular Formula	C ₂₀ H ₄₄ Si	[6][7]
Linear Formula	CH ₃ (CH ₂) ₁₇ SiH(CH ₃) ₂	[3][4][5]
Molecular Weight	312.65 g/mol	[3][4][5][6]
InChI Key	ZXFNVHQEUQDKSZ- UHFFFAOYSA-N	[3]

| SMILES | CCCCCCCCCCCCCCCCCCCC [3][6] |

Physical Properties

The physical properties of **Dimethyloctadecylsilane** are primarily dictated by its long alkyl chain, resulting in a compound that is a liquid at room temperature with low volatility and poor water solubility. These characteristics are essential for its handling, storage, and application in non-aqueous systems.

Table 2: Physical and Thermochemical Data

Property	Value	Conditions	Source
Appearance	Liquid	Ambient	[3]
Density	0.789 g/mL	25 °C	[3]
Refractive Index	1.447	20 °C	[3]
Flash Point	110 °C (230 °F)	Closed Cup	[4]

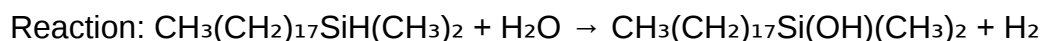
| Storage Class | Combustible liquids | - [[4] |

Chemical Properties and Reactivity

The chemistry of **Dimethyloctadecylsilane** is dominated by the reactivity of the silicon-hydride (Si-H) bond. This functional group is susceptible to several key reactions, most notably hydrolysis and hydrosilylation.

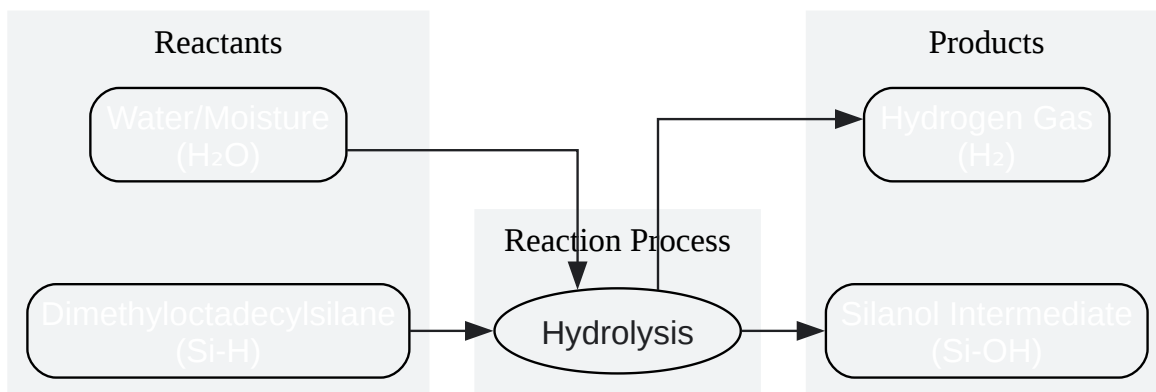
Hydrolysis: The Double-Edged Sword

In the presence of moisture, silanes undergo hydrolysis to form silanols (Si-OH) and hydrogen gas.[8] This reaction is often the first step in the condensation process that forms stable siloxane (Si-O-Si) bonds on a substrate surface.[9][10]



This reactivity is a critical aspect of its utility; however, it also underscores the need for careful handling. Unintentional exposure to atmospheric moisture can lead to premature polymerization and loss of reactivity. For this reason, **Dimethyloctadecylsilane** should be stored under an inert atmosphere (e.g., nitrogen or argon) in tightly sealed containers.[11]

The rate of hydrolysis is highly dependent on pH. It is generally slow in neutral conditions, accelerates in basic or acidic environments, and can be catalyzed by various compounds.[12] [13] This pH dependency is a key experimental parameter that can be tuned to control the kinetics of surface modification.



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Caption: The hydrolysis pathway of **Dimethyloctadecylsilane**.

Hydrosilylation: Covalent Surface Attachment

Hydrosilylation is a powerful reaction for forming stable silicon-carbon bonds. While less common for surface modification than reactions involving chlorosilanes or alkoxy silanes, the Si-H group can react with surface vinyl groups or be used in other catalytic processes to covalently attach the silane to a substrate. This method is a cornerstone of "Type C" silica phases in HPLC, where a silica hydride (Si-H) surface is first created.[1]

Spectroscopic Characterization

Confirming the identity and purity of **Dimethyloctadecylsilane** requires a multi-faceted spectroscopic approach. While specific spectra are proprietary, the expected characteristics can be inferred from the molecular structure.

Table 3: Expected Spectroscopic Signatures

Technique	Feature	Expected Observation	Rationale
¹ H NMR	Si-H	Multiplet, $\delta \approx 3.5\text{-}4.5$ ppm	The hydrogen atom bonded directly to silicon.
	(CH ₃) ₂ Si	Singlet, $\delta \approx 0.0\text{-}0.2$ ppm	The six equivalent protons of the two methyl groups on silicon.
	CH ₃ (CH ₂) ₁₇	Complex signals, $\delta \approx 0.8\text{-}1.5$ ppm	Overlapping signals from the long alkyl chain.
IR Spectroscopy	Si-H Stretch	Strong, sharp peak, $\sim 2100\text{-}2200$ cm ⁻¹	A highly characteristic absorption for the silicon-hydride bond.
	C-H Stretch	Strong peaks, $\sim 2850\text{-}2960$ cm ⁻¹	Aliphatic C-H stretching from the octadecyl and methyl groups.
Mass Spectrometry	Molecular Ion (M ⁺)	m/z ≈ 312.6	The mass of the intact molecule (often low abundance).

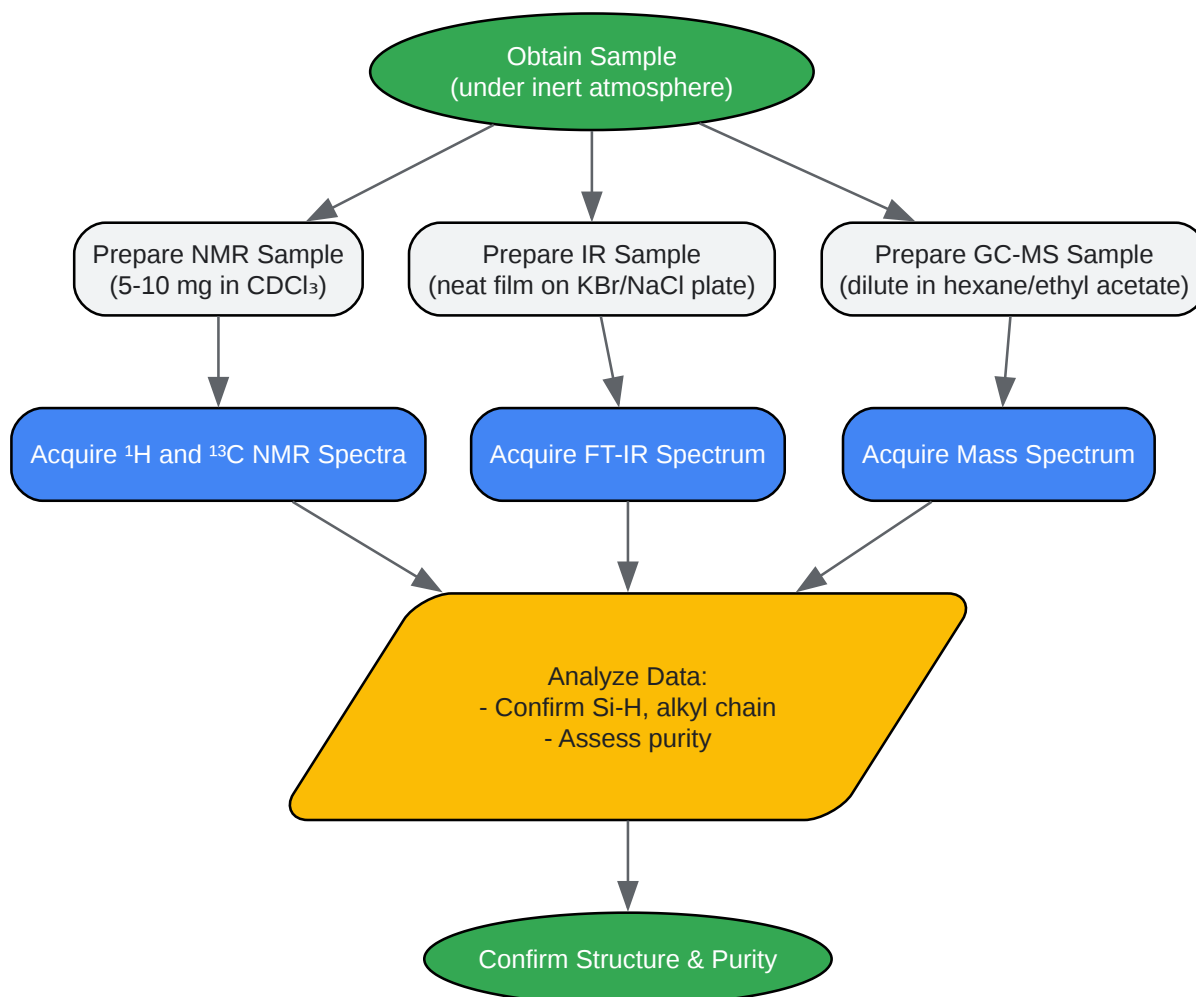
| | Fragmentation | Loss of alkyl fragments | Characteristic fragmentation pattern showing successive losses of C_nH_{2n+1} units. |

Experimental Protocols

The following protocols provide a framework for the characterization and application of **Dimethyloctadecylsilane**.

Protocol: Spectroscopic Analysis Workflow

This workflow ensures a comprehensive and non-destructive analysis of the material's identity and purity.



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Caption: General workflow for spectroscopic characterization.

Methodology:

- Sample Preparation (NMR): In a glovebox or under a stream of inert gas, dissolve 5-10 mg of **Dimethyloctadecylsilane** in approximately 0.7 mL of deuterated chloroform (CDCl₃).^[14] Transfer the solution to a clean, dry NMR tube.
- NMR Acquisition: Acquire ¹H and ¹³C NMR spectra. The causality for choosing NMR first is its ability to provide unambiguous structural information and detect proton- and carbon-

containing impurities.

- Sample Preparation (IR): Place a single drop of the neat liquid between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates.
- IR Acquisition: Obtain the Fourier-Transform Infrared (FT-IR) spectrum. This technique is exceptionally sensitive for confirming the presence of the critical Si-H functional group.[14]
- Sample Preparation (MS): Prepare a dilute solution (approx. 1 mg/mL) of the silane in a volatile organic solvent such as hexane or ethyl acetate.
- MS Acquisition: Analyze the sample using Gas Chromatography-Mass Spectrometry (GC-MS). This provides molecular weight information and a fragmentation pattern that can confirm the structure of the alkyl chain.[2]

Protocol: Qualitative Solubility Assessment

Understanding solubility is crucial for choosing appropriate solvent systems for reactions and cleaning.[15][16]

Methodology:

- Preparation: Add 2 mL of a test solvent (e.g., hexane, toluene, acetone, ethanol, water) to separate clean, dry glass vials.
- Addition of Solute: Add 0.2 mL of **Dimethyloctadecylsilane** to each vial.
- Observation: Cap and vigorously shake each vial for 30 seconds. Let the vials stand for 2 minutes.
- Analysis:
 - Miscible/Soluble: The solution remains a single, clear phase. **Dimethyloctadecylsilane** is expected to be soluble in nonpolar organic solvents like hexane and toluene.
 - Immiscible/Insoluble: The solution becomes cloudy (turbid) or separates into distinct layers. It is expected to be practically insoluble in polar solvents like water.

- Reaction: Observe for gas evolution (bubbles) in protic solvents like water or alcohols, which indicates hydrolysis.[8]

Safety and Handling

As a reactive chemical, proper handling of **Dimethyloctadecylsilane** is essential for laboratory safety.

- Hazards: This compound is classified as a skin, eye, and respiratory irritant.[2] The GHS signal word is "Warning".[4]
- Precautions:
 - Wear appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[4][17]
 - Handle only in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.
 - Keep away from sources of ignition, as it is a combustible liquid.[4]
 - Avoid contact with moisture/water to prevent uncontrolled hydrolysis and release of hydrogen gas.[8]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container under an inert atmosphere.[11]

Conclusion

Dimethyloctadecylsilane is a specialized reagent whose value is intrinsically linked to its physical and chemical properties. Its long hydrophobic tail and reactive silicon-hydride head allow for the precise engineering of surfaces, a critical process in modern analytical and materials science. By understanding the principles of its reactivity—particularly the mechanisms of hydrolysis and the conditions that influence them—researchers can effectively control its application, leading to robust, reproducible, and high-performing materials. The protocols and data presented in this guide serve as a foundational resource for scientists aiming to harness the full potential of this versatile organosilane.

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